

"5-Methyl-3-(oxazol-5-yl)isoxazole" CAS number and IUPAC name

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Compound of Interest

Compound Name: 5-Methyl-3-(oxazol-5-yl)isoxazole

Cat. No.: B8679505

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In-depth Technical Guide: 5-Methyl-3-(oxazol-5-yl)isoxazole

A comprehensive exploration of a novel heterocyclic compound, detailing its chemical identity, physicochemical properties, and potential biological significance.

Chemical Identity

Following a comprehensive search of chemical databases and scientific literature, a specific CAS Registry Number for "**5-Methyl-3-(oxazol-5-yl)isoxazole**" could not be definitively identified. This suggests that the compound may be a novel chemical entity or is not widely documented under this specific nomenclature.

The IUPAC name for the specified structure is 5-methyl-3-(1,3-oxazol-5-yl)-1,2-isoxazole. This name precisely describes the molecular architecture, consisting of a central isoxazole ring substituted with a methyl group at the 5-position and an oxazole ring at the 3-position, linked via the 5-position of the oxazole ring.

Physicochemical Properties (Predicted)

In the absence of experimental data for 5-methyl-3-(1,3-oxazol-5-yl)-1,2-isoxazole, computational methods can provide predicted physicochemical properties. These predictions are valuable for initial assessment and for guiding future experimental work.

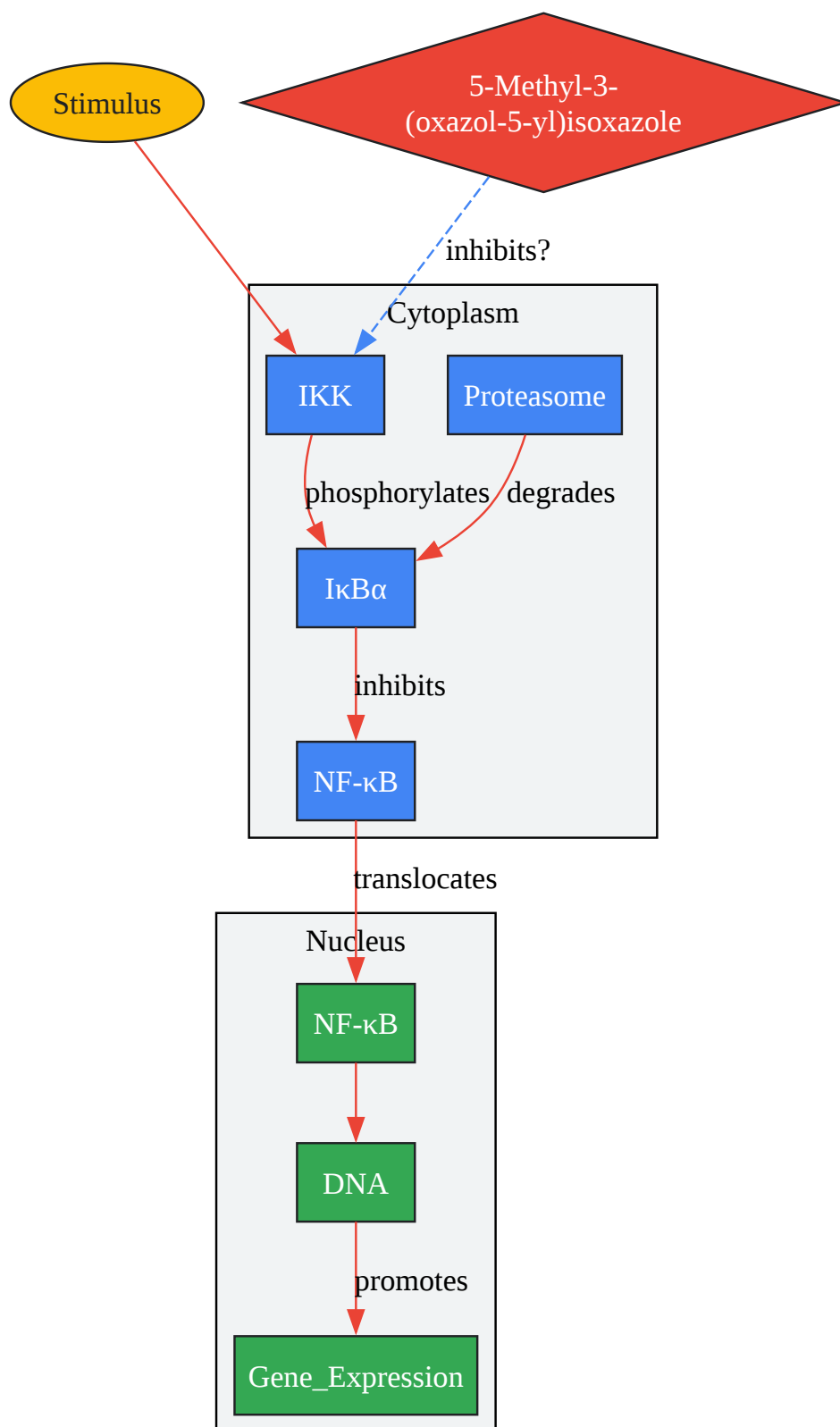
Property	Predicted Value
Molecular Formula	C ₇ H ₅ N ₃ O ₂
Molecular Weight	163.14 g/mol
LogP (Octanol-Water Partition Coefficient)	0.85
Topological Polar Surface Area (TPSA)	61.8 Å ²
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	4
Rotatable Bonds	1

Note: These values are computationally predicted and await experimental verification.

Synthesis and Experimental Protocols

While a specific synthetic protocol for 5-methyl-3-(1,3-oxazol-5-yl)-1,2-isoxazole is not explicitly described in the reviewed literature, general synthetic strategies for 3,5-disubstituted isoxazoles can be adapted for its preparation. A plausible synthetic route could involve the [3+2] cycloaddition reaction between a nitrile oxide and an alkyne.

Proposed Synthetic Workflow



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